

comparative analysis of synthetic glucocorticoids on GR binding affinity

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Compound of Interest

Compound Name: 21-O-Acetyl Dexamethasone 9,11-Epoxyde

CAS No.: 2884-51-7

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The Glucocorticoid Receptor (GR) Signaling Pathway

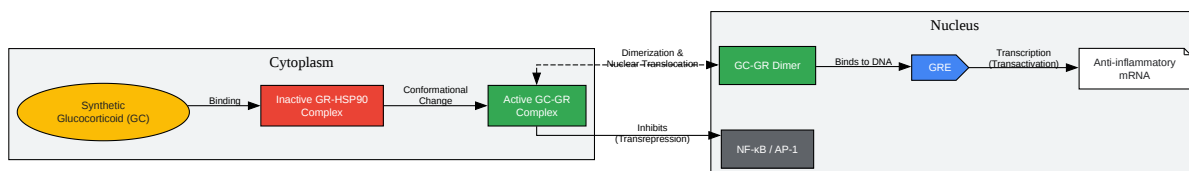
Synthetic glucocorticoids exert their effects by acting as agonists for the GR, a ligand-inducible transcription factor.[1] In its inactive state, the GR resides primarily in the cytoplasm, complexed with chaperone proteins like heat shock proteins (HSPs).[1] Upon ligand binding, the receptor undergoes a conformational change, dissociates from the chaperone complex, and translocates to the nucleus.[2]

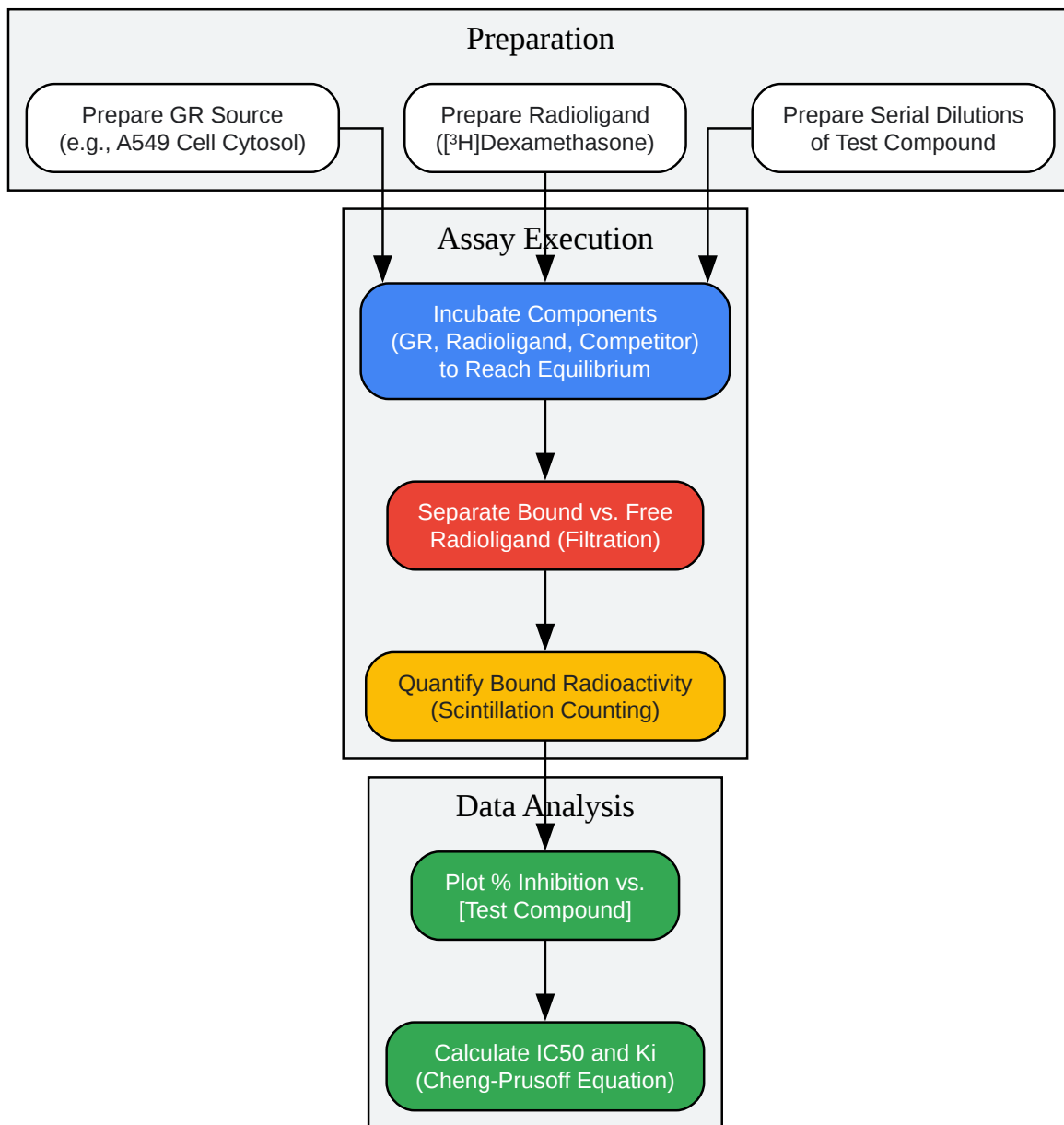
Once in the nucleus, the activated GR-ligand complex can modulate gene expression in two primary ways:

- **Transactivation:** The GR dimer binds directly to specific DNA sequences known as Glucocorticoid Response Elements (GREs) in the promoter regions of target genes, upregulating the expression of anti-inflammatory proteins.

- Transrepression: The GR monomer interacts with other transcription factors, such as NF- κ B and AP-1, inhibiting their activity and thereby repressing the expression of pro-inflammatory proteins.[3]

This dual mechanism is central to the potent anti-inflammatory and immunosuppressive effects of these drugs.





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Sources

- 1. [Frontiers | Selective Glucocorticoid Receptor Properties of GSK866 Analogs with Cysteine Reactive Warheads \[frontiersin.org\]](#)
- 2. [pdf.benchchem.com \[pdf.benchchem.com\]](#)
- 3. [Ligand-induced differentiation of glucocorticoid receptor \(GR\) trans-repression and transactivation: preferential targetting of NF-κB and lack of I-κB involvement - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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